

Physical properties of 2,6-Difluoropyridine (boiling point, density)

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Compound of Interest

Compound Name: 2,6-Difluoropyridine

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Physical Properties of 2,6-Difluoropyridine: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the key physical properties of **2,6-Difluoropyridine**, specifically its boiling point and density. The information is tailored for researchers, scientists, and drug development professionals, offering a concise summary of quantitative data, detailed experimental methodologies, and a logical workflow for property determination.

Core Physical Properties

2,6-Difluoropyridine is a colorless liquid at room temperature.^[1] Its key physical properties are summarized in the table below, providing a quick reference for laboratory and development settings.

Physical Property	Value	Conditions
Boiling Point	123 - 124 °C	Not specified
Boiling Point	124.5 °C	743 mmHg
Density	1.26 g/cm ³	Not specified
Density	1.268 g/mL	25 °C

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization and application of chemical compounds. The following sections detail standard experimental methodologies for measuring the boiling point and density of liquids like **2,6-Difluoropyridine**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[2] Several methods can be employed for its determination, depending on the sample volume and required precision.

1. Distillation Method: This is a common and accurate method when a sufficient amount of the liquid is available.[3]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure: The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling. The apparatus is assembled, and the liquid is heated. The thermometer bulb is positioned so that its top is level with the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid. As the liquid boils, the vapor passes into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask. The temperature at which the vapor temperature remains constant during the distillation is recorded as the boiling point.[3]

2. Thiele Tube Method: This micro-method is suitable for small sample volumes.[4]

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure: A small amount of the liquid is placed in the small test tube. The capillary tube is inverted (open end down) and placed into the liquid. The test tube is attached to a thermometer, and the assembly is placed in the Thiele tube containing a high-boiling point oil. The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will

emerge from the capillary tube. The heating is then stopped. The temperature at which the liquid just begins to enter the capillary tube upon cooling is the boiling point of the liquid.[4][5]

3. Micro-Boiling Point Determination: This is another technique suitable for small quantities of liquid.[2]

- Apparatus: A small test tube, a capillary tube, a thermometer, and a heating block or bath.
- Procedure: A few drops of the liquid are placed in the test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end submerged in the liquid. The apparatus is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. The heat is then removed, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[2]

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume.[6] For liquids, several accurate methods are available.

1. Pycnometer Method: This method provides high accuracy and precision.[7]

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), and an analytical balance.
- Procedure: The pycnometer is first weighed empty. It is then filled with the liquid, ensuring no air bubbles are trapped, and weighed again. The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[7]

2. Hydrometer Method: This is a direct and rapid method for determining the density of a liquid.[6]

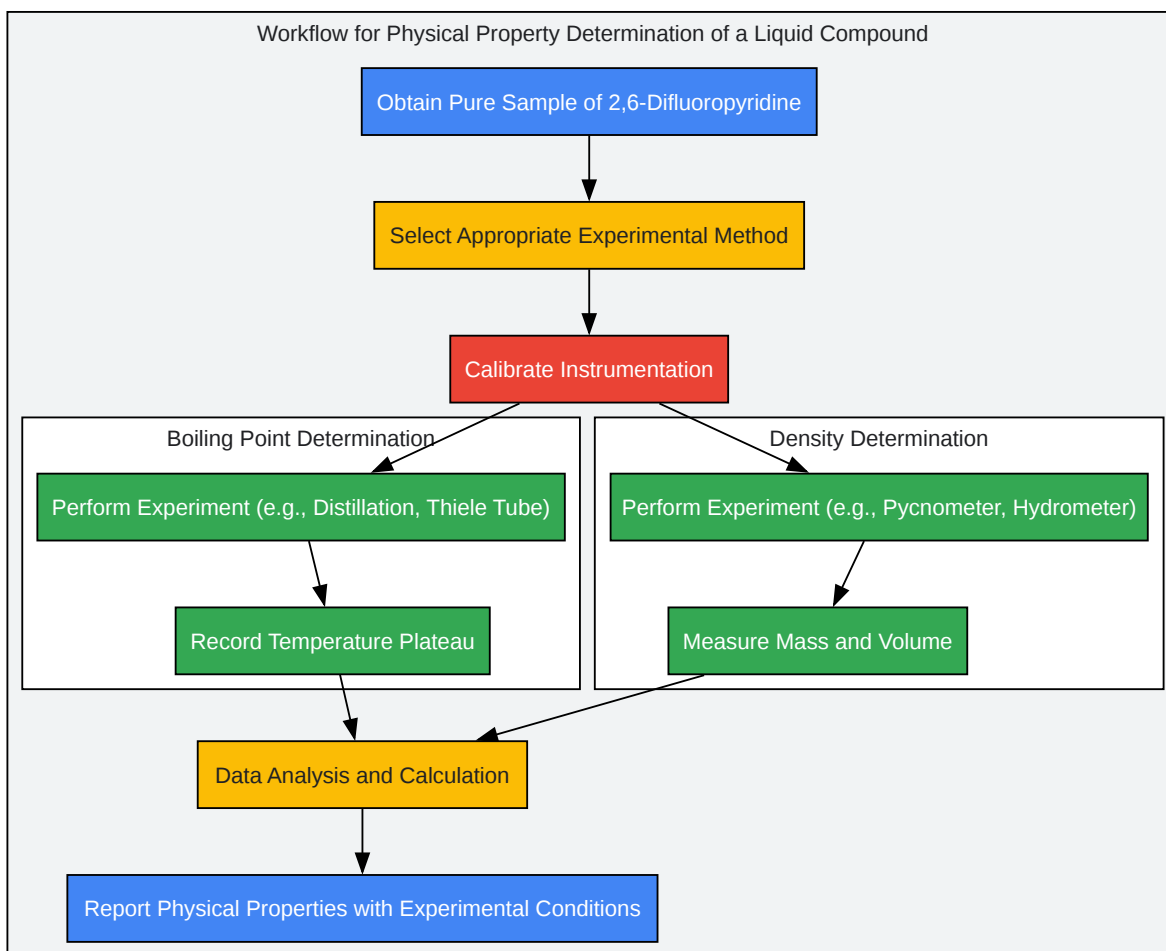
- Apparatus: A hydrometer and a graduated cylinder.
- Procedure: The liquid is poured into a graduated cylinder of a suitable size. The hydrometer is gently lowered into the liquid until it floats freely. The density is read directly from the scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem.[6]

3. Weighing a Known Volume: This is a straightforward method for determining density.^[8]

- Apparatus: A graduated cylinder or volumetric pipette and an analytical balance.
- Procedure: A specific volume of the liquid is accurately measured using a graduated cylinder or a more precise volumetric pipette. The mass of this known volume of liquid is then determined by weighing it. The density is calculated by dividing the mass of the liquid by the volume measured.^[8]

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid compound such as **2,6-Difluoropyridine**.



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Caption: General workflow for determining physical properties of a liquid.

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